

# Application Notes and Protocols for Gadolinium-160 Oxide ( $^{160}\text{Gd}_2\text{O}_3$ )

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gadolinium-160

Cat. No.: B083645

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and use of **Gadolinium-160** oxide. Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the material.

## General Information

**Gadolinium-160** oxide is a stable, non-radioactive isotope of gadolinium.[1] It is a white, odorless, hygroscopic powder.[2] Due to its unique nuclear and magnetic properties,  $^{160}\text{Gd}_2\text{O}_3$  is utilized in specialized research applications.

## Physicochemical Properties

The key physical and chemical properties of **Gadolinium-160** oxide are summarized in the table below.

Property	Value	Reference
Chemical Formula	Gd <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	362.50 g/mol	[3]
Appearance	White, hygroscopic powder	[2]
Density	7.407 g/cm <sup>3</sup> at 25 °C	[2][3]
Melting Point	2420 °C	[2]
Solubility in Water	Very slightly soluble	[2][3]
Solubility in Acid	Soluble	[4]

## Applications in Research

**Gadolinium-160** oxide is a valuable material in several areas of scientific research:

- **Spectroscopic Studies:** It is used as a standard in various spectroscopic techniques.[5]
- **Neutron Diffraction:** Its properties are leveraged in studies of magnetic structures and intermetallic compounds.[5]
- **Medical Isotope Production:** <sup>160</sup>Gd is used for the production of the medical isotope Terbium-161 (<sup>161</sup>Tb).[6]
- **Double Beta Decay Research:** It serves as a material of interest in nuclear physics research.[6]
- **Contrast Agents for MRI:** Gadolinium-based materials are potential contrast agents for magnetic resonance imaging (MRI).[7]

## Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **Gadolinium-160** oxide.

### Personal Protective Equipment (PPE)

Before handling **Gadolinium-160** oxide, all personnel must be equipped with the following PPE:

- Respiratory Protection: A NIOSH/MSHA-approved respirator should be worn when dust or fumes may be present.[\[2\]](#)
- Eye Protection: Safety glasses with side-shields or chemical goggles are required.[\[8\]](#)
- Hand Protection: Chemical-resistant gloves, such as butyl rubber, neoprene, or nitrile rubber, must be worn.[\[2\]](#)
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[\[2\]](#)

## Handling Procedures

- Handle in a well-ventilated area, preferably within a fume hood, to minimize inhalation of dust.[\[2\]](#)
- Avoid the formation of dust and aerosols.
- Use non-sparking tools for handling.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the material is handled.

## Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep containers tightly sealed to protect from moisture, as the material is hygroscopic.[\[2\]](#)
- Store under an inert gas for long-term storage to prevent reaction with air and moisture.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and halogens.[\[5\]](#)

## Spill and Leak Procedures

In the event of a spill:

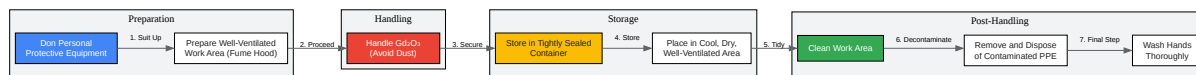
- Evacuate the Area: Isolate the spill area and ensure adequate ventilation.
- Wear Appropriate PPE: Don full PPE, including respiratory protection, before entering the spill area.
- Contain the Spill: Prevent the powder from spreading. Avoid raising dust.[2]
- Clean-up:
  - For small spills, carefully sweep or scoop the material into a suitable, labeled container for disposal.[8]
  - Use a HEPA-filtered vacuum for larger spills to avoid dust generation.[2]
- Decontaminate: Clean the spill area with soap and water.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.[2]

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

## Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and storage of **Gadolinium-160** oxide.



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Caption: Workflow for Safe Handling and Storage of **Gadolinium-160** Oxide.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)